

Preparation of DPM-1001 Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: DPM-1001

Cat. No.: B607195

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Abstract

This document provides detailed protocols for the preparation of stock solutions of **DPM-1001**, a potent and selective non-competitive inhibitor of protein-tyrosine phosphatase 1B (PTP1B).^[1]^[2]^[3] Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. The following sections detail the chemical properties of **DPM-1001**, recommend solvents and storage conditions, and provide step-by-step instructions for preparing solutions for both in vitro and in vivo applications.

Introduction to DPM-1001

DPM-1001 is an orally bioavailable small molecule that has garnered significant interest for its therapeutic potential in metabolic diseases and oncology.^[4]^[5]^[6] It functions as a non-competitive inhibitor of PTP1B, a key negative regulator of insulin and leptin signaling pathways.^[2]^[4]^[5] By inhibiting PTP1B, **DPM-1001** enhances insulin and leptin sensitivity, making it a promising candidate for the treatment of type 2 diabetes and obesity.^[4]^[7] Additionally, **DPM-1001** has been identified as a specific copper chelator, with potential applications in the treatment of Wilson's disease.^[6]^[8]

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **DPM-1001** is essential for its proper handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₃₅ H ₅₇ N ₃ O ₃	[3]
Molecular Weight	567.85 g/mol	[1]
CAS Number	1471172-27-6	[2]
Appearance	Solid powder	[3]
Purity	>98%	[3]
IC ₅₀	100 nM for PTP1B	[1][2]

Stock Solution Preparation: In Vitro Use

For cellular assays and other in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing **DPM-1001** stock solutions.

Materials

- **DPM-1001** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)

Protocol for a 10 mM DMSO Stock Solution

- Equilibrate: Allow the **DPM-1001** powder vial to reach room temperature before opening to prevent moisture condensation.

- Weigh: Accurately weigh the desired amount of **DPM-1001** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.68 mg of **DPM-1001**.
- Dissolve: Add the appropriate volume of DMSO to the **DPM-1001** powder. For a 10 mM stock, if you weighed 5.68 mg, add 1 mL of DMSO.
- Mix: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (up to 60°C) and sonication can be used to aid dissolution if necessary.^[2] Ensure the final solution is clear.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
- Store: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[1][2]}

Molarity Calculation Table for DPM-1001 (MW: 567.85)

Desired Concentration	Volume of DMSO to add to 1 mg DPM-1001	Volume of DMSO to add to 5 mg DPM-1001
1 mM	1.7610 mL	8.805 mL
5 mM	0.3522 mL	1.761 mL
10 mM	0.1761 mL	0.8805 mL

Working Solution Preparation: In Vivo Use

For animal studies, **DPM-1001** can be formulated for oral or intraperitoneal administration. A common approach involves creating a vehicle solution containing co-solvents to ensure solubility and bioavailability.

Recommended Vehicle Formulations

Formulation	Components	Solubility
PEG300/Tween-80/Saline	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5 mg/mL
SBE-β-CD/Saline	10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 5 mg/mL
Corn Oil	10% DMSO, 90% Corn Oil	≥ 5 mg/mL

Data sourced from MedchemExpress.[2]

Protocol for a 5 mg/mL Formulation in PEG300/Tween-80/Saline

- Prepare High-Concentration DMSO Stock: Prepare a 50 mg/mL stock solution of **DPM-1001** in DMSO as described in the in vitro protocol.
- Mix Co-solvents: In a sterile tube, add 100 μL of the 50 mg/mL **DPM-1001** DMSO stock to 400 μL of PEG300. Mix thoroughly.
- Add Surfactant: To the mixture, add 50 μL of Tween-80 and mix until the solution is homogeneous.
- Add Saline: Add 450 μL of sterile saline to bring the final volume to 1 mL. This results in a final **DPM-1001** concentration of 5 mg/mL.
- Final Mix: Vortex the solution gently to ensure it is well-mixed. The final solution should be clear.

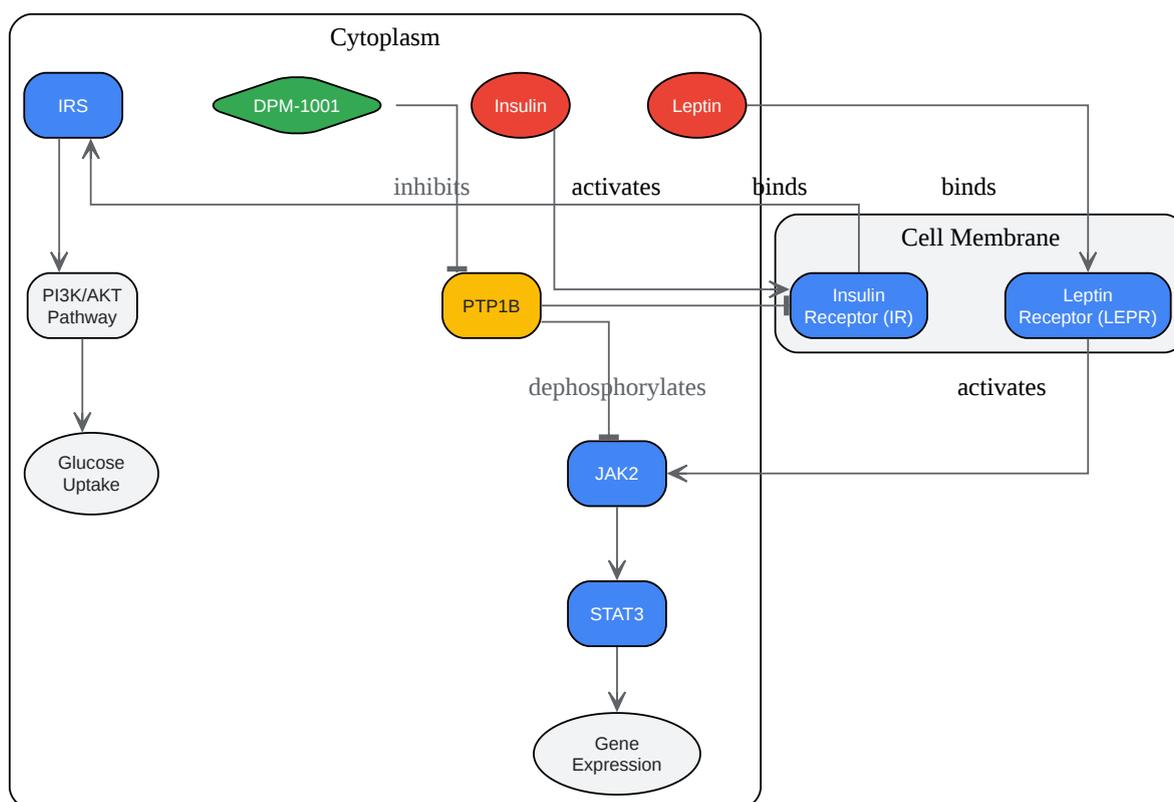
Stability and Storage

Proper storage of **DPM-1001**, both in its powdered form and in solution, is crucial to maintain its activity.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Store in a dry, dark place.[1][3]
DMSO Stock Solution	-20°C	1 month	Avoid repeated freeze-thaw cycles.[2]
DMSO Stock Solution	-80°C	1 year	Preferred for long-term storage.[1]

DPM-1001 Mechanism of Action: PTP1B Signaling Pathway

DPM-1001 enhances cellular signaling by inhibiting PTP1B, a phosphatase that dephosphorylates and thereby inactivates key signaling proteins like the insulin receptor (IR) and the Janus kinase 2 (JAK2), which is associated with the leptin receptor (LEPR).

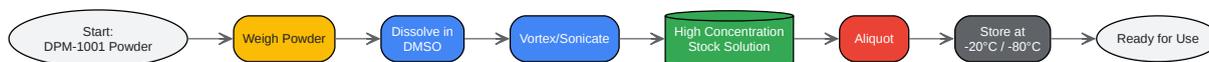


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Caption: **DPM-1001** inhibits PTP1B, enhancing insulin and leptin signaling.

Experimental Workflow for Stock Preparation

The following diagram outlines the general workflow for preparing **DPM-1001** stock solutions for experimental use.



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Caption: Workflow for preparing **DPM-1001** stock solutions.

Conclusion

The protocols outlined in this document provide a standardized approach to the preparation of **DPM-1001** stock solutions. Adherence to these guidelines for solvent selection, concentration calculations, and storage conditions will contribute to the integrity and reproducibility of research findings. For specific experimental applications, further optimization of concentrations and vehicle formulations may be necessary. Always refer to the manufacturer's product data sheet for the most current information.

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- To cite this document: BenchChem. [Preparation of DPM-1001 Stock Solutions: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607195#preparing-dpm-1001-stock-solutions]

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